

Commercial Suppliers and Technical Guide to Boc-Pyridylalanine Derivatives in Research

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Compound of Interest

Compound Name: *Boc-D-2-Pal-OH*

Cat. No.: *B2975101*

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For researchers, scientists, and drug development professionals, the strategic incorporation of unnatural amino acids like pyridylalanine into peptides and other molecules is a critical step in designing novel therapeutics and research tools. The Boc (tert-butyloxycarbonyl) protecting group is a cornerstone of solid-phase peptide synthesis (SPPS), and its application to D-pyridylalanine derivatives offers a gateway to creating unique molecular architectures. This technical guide provides a comprehensive overview of commercial suppliers of Boc-D-2-pyridylalanine and its related isomers, their key chemical properties, and a generalized protocol for their use in peptide synthesis.

Introduction to Boc-Pyridylalanine Derivatives

Pyridylalanine is an unnatural amino acid that incorporates a pyridine ring in its side chain. This feature imparts unique properties to peptides, including the potential for metal chelation, altered hydrophilicity, and the ability to form hydrogen bonds, which can influence peptide conformation and receptor binding. The use of the D-enantiomer can enhance metabolic stability by reducing susceptibility to enzymatic degradation. The Boc protecting group on the alpha-amino function allows for a robust and widely used strategy in solid-phase peptide synthesis.

Commercial Suppliers of Boc-Pyridylalanine Derivatives

A variety of chemical suppliers offer Boc-protected pyridylalanine derivatives. The following table summarizes a selection of commercially available compounds, including Boc-D-2-

pyridylalanine and its isomers.

Product Name	Isomer	Supplier(s)
Boc-D-2-pyridylalanine	2-pyridyl, D-isomer	Chem-Impex, Cusabio, LookChem, ChemicalBook
Boc-L-2-pyridylalanine	2-pyridyl, L-isomer	Chem-Impex, Cusabio, ChemicalBook
Boc-D-3-pyridylalanine	3-pyridyl, D-isomer	Chem-Impex
Boc-L-3-pyridylalanine	3-pyridyl, L-isomer	Chem-Impex, Asymchem, BOC Sciences
Boc-D-4-pyridylalanine	4-pyridyl, D-isomer	Chem-Impex
Boc-L-4-pyridylalanine	4-pyridyl, L-isomer	Chem-Impex, Cusabio

Quantitative Data of Boc-Pyridylalanine Derivatives

The following tables provide key quantitative data for various Boc-pyridylalanine derivatives, facilitating comparison and selection for specific research applications.

Table 1: Properties of Boc-2-pyridylalanine Derivatives

Property	Boc-D-2-pyridylalanine	Boc-L-2-pyridylalanine
CAS Number	98266-32-1[1]	71239-85-5[2]
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₄ [1]	C ₁₃ H ₁₈ N ₂ O ₄ [2]
Molecular Weight	266.3 g/mol [1]	266.3 g/mol [2]
Purity	≥99% (HPLC)[1]	≥99% (HPLC)[2]
Melting Point	140-146 °C[1]	140-143 °C[2]
Appearance	White powder[1]	White powder[2]
Optical Rotation	[α] _D ²⁰ = +17 ± 2° (c=1 in MeOH)[1]	[α] _D ²⁰ = -14 ± 1° (c=1 in MeOH)[2]
Storage	0-8 °C[1]	0-8 °C[2]

Table 2: Properties of Boc-3-pyridylalanine Derivatives

Property	Boc-D-3-pyridylalanine	Boc-L-3-pyridylalanine
CAS Number	98266-33-2[3]	117142-26-4[4]
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₄ [3]	C ₁₃ H ₁₈ N ₂ O ₄ [4]
Molecular Weight	266.29 g/mol [3]	266.30 g/mol [4]
Purity	≥98% (HPLC)[3]	≥99%[4]
Melting Point	134-148 °C[3]	Not specified
Appearance	White powder[3]	Not specified
Optical Rotation	Not specified	Not specified
Storage	2-8 °C[3]	Not specified

Table 3: Properties of Boc-4-pyridylalanine Derivatives

Property	Boc-D-4-pyridylalanine	Boc-L-4-pyridylalanine
CAS Number	269396-68-1 (β-homo)	37535-57-2[5]
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₄ (β-homo)[6]	C ₁₃ H ₁₈ N ₂ O ₄ [5]
Molecular Weight	280.32 g/mol (β-homo)[6]	266.3 g/mol [5]
Purity	≥99% (HPLC) (β-homo)[6]	≥99.5% (Chiral HPLC)[5]
Melting Point	145-151 °C (β-homo)[6]	224-232 °C[5]
Appearance	Off-white powder (β-homo)[6]	White to off-white powder[5]
Optical Rotation	[α] _D ²⁵ = +15 ± 2° (c=1 in EtOH) (β-homo)[6]	[α] _D ²⁰ = -30 ± 1° (c=1 in DMF) [5]
Storage	0-8 °C (β-homo)[6]	0-8 °C[5]

Experimental Protocols: Boc Solid-Phase Peptide Synthesis (SPPS)

The following is a generalized protocol for the incorporation of a Boc-D-pyridylalanine derivative into a peptide chain using manual solid-phase synthesis. This protocol may require optimization based on the specific sequence and scale of the synthesis.

Materials:

- Appropriate solid support (e.g., Merrifield resin, PAM resin)
- Boc-D-pyridylalanine derivative
- Other required Boc-protected amino acids
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)

- Diisopropylethylamine (DIPEA)
- Coupling reagent (e.g., HBTU, HATU, DIC/HOBt)
- Scavengers (e.g., triisopropylsilane, water) for cleavage
- Cleavage cocktail (e.g., TFA/TIS/H₂O 95:2.5:2.5)
- Diethyl ether

Protocol:

- Resin Swelling: Swell the resin in DMF for 30-60 minutes in a reaction vessel.
- Boc Deprotection:
 - Wash the resin with DCM.
 - Treat the resin with a solution of 25-50% TFA in DCM for 1-2 minutes.
 - Drain the vessel and add fresh deprotection solution for 20-30 minutes.
 - Wash the resin thoroughly with DCM followed by DMF.
- Neutralization: Neutralize the resin with a 5-10% solution of DIPEA in DMF. Wash with DMF.
- Amino Acid Coupling:
 - Dissolve the Boc-D-pyridylalanine (typically 2-4 equivalents relative to resin substitution) and the coupling reagent (e.g., HBTU, slightly less than 1 equivalent to the amino acid) in DMF.
 - Add DIPEA (2-4 equivalents) to the activation mixture.
 - Add the activated amino acid solution to the resin and agitate for 1-2 hours.
 - Monitor the coupling reaction using a qualitative test (e.g., ninhydrin test). If the test is positive, indicating incomplete coupling, the coupling step can be repeated.

- **Washing:** Wash the resin thoroughly with DMF and DCM to remove excess reagents.
- **Repeat Cycle:** Repeat steps 2-5 for each subsequent amino acid in the peptide sequence.
- **Final Deprotection:** After the final coupling step, perform a final Boc deprotection (step 2).
- **Cleavage and Side-Chain Deprotection:**
 - Wash the resin with DCM and dry it under vacuum.
 - Treat the resin with a cleavage cocktail containing TFA and appropriate scavengers for 2-4 hours at room temperature.
 - Filter the resin and collect the filtrate containing the cleaved peptide.
 - Precipitate the peptide by adding cold diethyl ether.
 - Centrifuge to pellet the peptide, decant the ether, and repeat the ether wash.
- **Purification and Analysis:** Dry the crude peptide and purify it using reverse-phase high-performance liquid chromatography (RP-HPLC). Characterize the purified peptide by mass spectrometry.

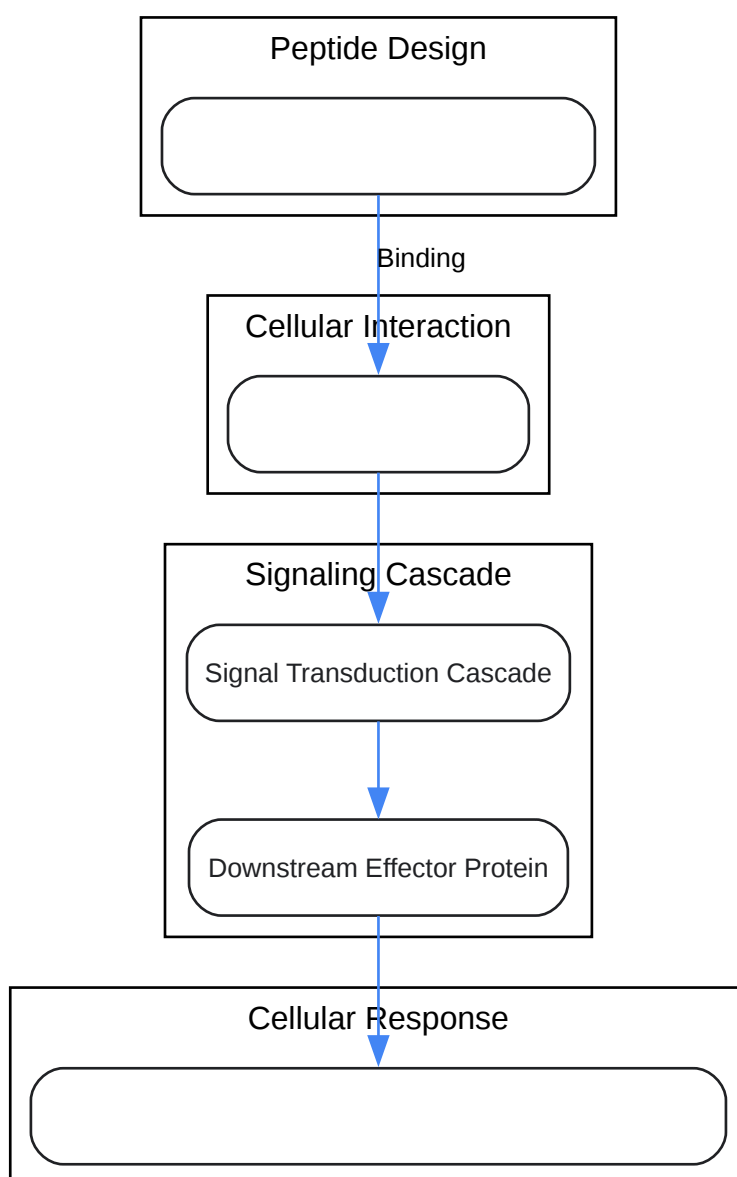
Visualizing the Workflow

The following diagram illustrates the general workflow for utilizing Boc-pyridylalanine derivatives in research, from initial selection to the final application of the synthesized peptide.

Signaling Pathways and Logical Relationships

While specific signaling pathways directly modulated by a generic "pyridylalanine-containing peptide" are not defined without a specific peptide sequence and biological target, the incorporation of these unnatural amino acids is a key strategy in drug design to modulate known pathways. The diagram below illustrates the logical relationship of how a pyridylalanine-containing peptide, once designed and synthesized, could interact with a cellular signaling pathway.

Logical Interaction of a Pyridylalanine Peptide with a Signaling Pathway



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Logical Interaction with a Signaling Pathway

The unique properties of the pyridylalanine residue, such as its ability to form specific hydrogen bonds or coordinate with metals, can be exploited to enhance the binding affinity and selectivity of the peptide for its target receptor, thereby modulating the downstream signaling pathway with greater potency or specificity. The choice of the D-isomer also contributes to a longer duration of action by increasing resistance to proteolysis. This strategic design is a cornerstone of modern peptide-based drug development.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. aaep.bocsci.com [aaep.bocsci.com]
- 4. asymchemdirect.com [asymchemdirect.com]
- 5. chemimpex.com [chemimpex.com]
- 6. chemimpex.com [chemimpex.com]
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